

Validating the Experimental Boiling Point of Butyl p-Toluate Against Literature Values

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Compound of Interest

Compound Name: 4-methylbenzoic acid butyl ester

Cat. No.: B105922

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For researchers and professionals in drug development and chemical synthesis, the accurate characterization of compounds is paramount. The boiling point is a fundamental physical property that serves as a key indicator of purity. This guide provides a framework for experimentally determining the boiling point of butyl p-toluate and compares this data with established literature values to validate experimental results.

Comparison of Boiling Points

The experimental determination of a compound's boiling point is a critical step in its identification and purity assessment. A significant deviation from the literature value may indicate the presence of impurities or experimental error.

Parameter	Literature Value	Experimental Value (Hypothetical)
Boiling Point	268 °C	265 °C
Pressure	760 mmHg (Standard Pressure)	760 mmHg

Note: The experimental value presented is hypothetical and serves as an example for comparison.

The literature value for the boiling point of butyl p-toluate, also known as **4-methylbenzoic acid butyl ester**, is 268 °C at standard pressure^[1].

Experimental Protocol: Boiling Point Determination via Distillation

A reliable method for determining the boiling point of a liquid is through simple distillation. This technique involves heating the liquid to its boiling point, condensing the vapor, and collecting the distillate. The temperature at which the liquid-vapor equilibrium is established under a given pressure is recorded as the boiling point.

Materials:

- Butyl p-toluate sample
- Distillation flask (round-bottom flask)
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or oil bath
- Boiling chips
- Clamps and stands

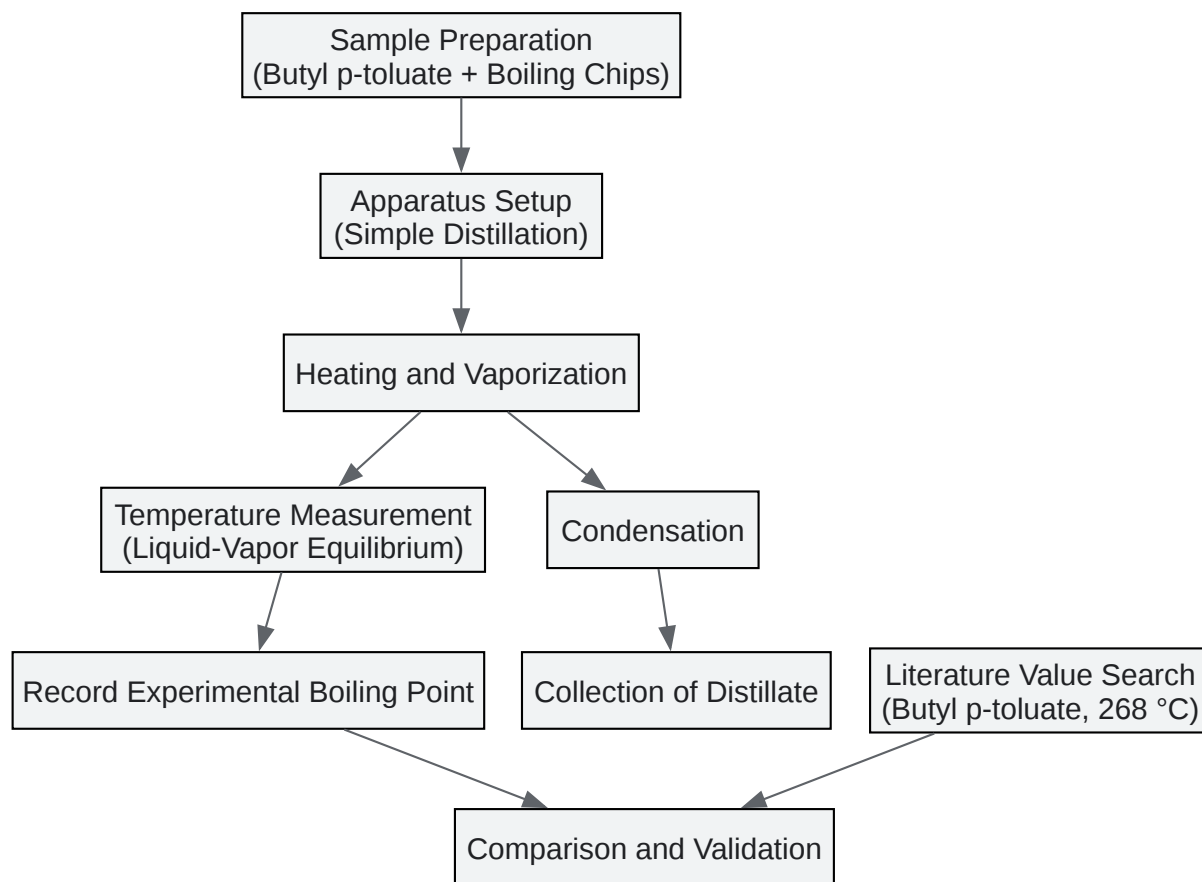
Procedure:

- **Apparatus Setup:** Assemble the simple distillation apparatus. Ensure all glassware is clean and dry.
- **Sample Preparation:** Place a measured volume of butyl p-toluate into the distillation flask along with a few boiling chips to ensure smooth boiling.

- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation flask. This ensures an accurate reading of the vapor temperature as it passes into the condenser.
- **Heating:** Begin to gently and uniformly heat the distillation flask.
- **Data Collection:** Record the temperature at which the first drop of distillate is collected in the receiving flask. Continue to monitor the temperature. The boiling point is the stable temperature reading observed during the distillation of the bulk of the sample.
- **Pressure Correction:** Record the atmospheric pressure during the experiment. If the pressure is not 760 mmHg, a correction may be necessary to compare the experimental value to the standard boiling point.

Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination and validation of the boiling point of butyl p-toluate.



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Boiling Point Determination and Validation Workflow

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References

- 1. 4-methylbenzoic acid butyl ester | 19277-56-6 | Benchchem [benchchem.com]

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